

Essential Safety and Disposal Guidance for NY-BR-1 p904 (A2)

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Compound of Interest

Compound Name: NY-BR-1 p904 (A2)

Cat. No.: B12431749

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For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper disposal of the research peptide **NY-BR-1 p904 (A2)**. As a specific Safety Data Sheet (SDS) for this product is not publicly available, these procedures are based on the general nature of synthetic peptides and common preservatives found in similar laboratory reagents.

It is imperative to consult your institution's Environmental Health and Safety (EHS) department and review the product's specific SDS, if available, before handling and disposal.

NY-BR-1 p904 (A2) is an HLA-A2-restricted epitope of the NY-BR-1 protein, commonly used in breast cancer research.^[1] While the peptide itself may not be classified as hazardous, solutions may contain preservatives like sodium azide, which is toxic and requires special disposal procedures.

Quantitative Data on Potential Preservatives

Research solutions of peptides and antibodies often contain preservatives to prevent microbial growth. Sodium azide is a common additive.

Component	Typical Concentration	CAS Number	Key Hazards
Sodium Azide	≤ 0.1%	26628-22-8	Harmful if swallowed. [2][3] May form explosive metal azides with lead and copper plumbing.[2]

Experimental Protocol: Standard Disposal Procedure

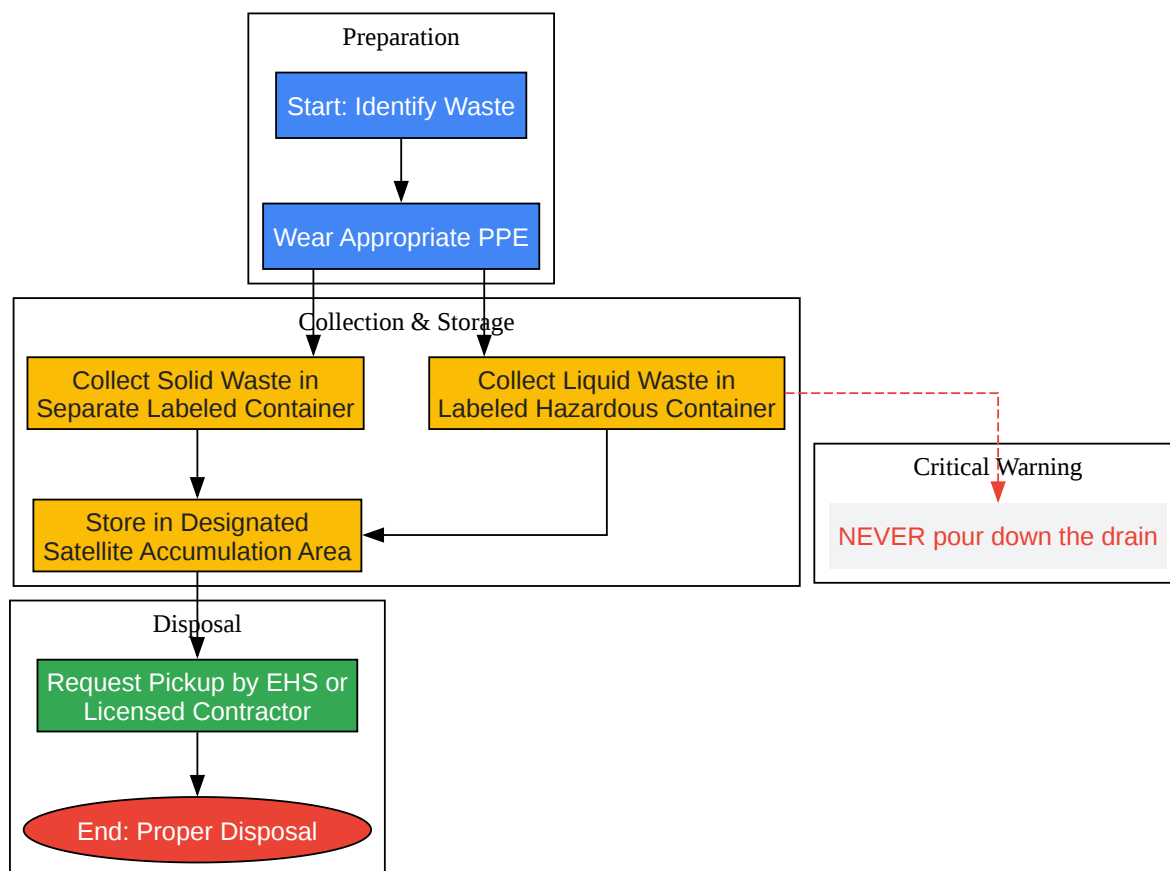
The following protocol outlines the necessary steps for the safe disposal of **NY-BR-1 p904 (A2)** solutions. This procedure assumes the potential presence of sodium azide.

- Personal Protective Equipment (PPE): Before handling, ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Waste Identification and Segregation:
 - Treat all waste containing **NY-BR-1 p904 (A2)** as hazardous chemical waste.
 - Do not mix this waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Waste Collection:
 - Collect all liquid waste containing **NY-BR-1 p904 (A2)** in a designated, leak-proof, and chemically compatible container. The container must be clearly labeled as "Hazardous Waste" and include the full chemical names of all constituents (e.g., "**NY-BR-1 p904 (A2)** solution with sodium azide").
 - Solid waste, such as contaminated pipette tips, tubes, and gloves, should be collected in a separate, clearly labeled hazardous waste container.
- Storage:

- Store the hazardous waste container in a designated satellite accumulation area.
- Ensure the container is kept closed except when adding waste.
- Segregate the waste from incompatible materials, particularly acids and heavy metals, to prevent the formation of toxic gases or explosive azides.
- Disposal Request:
 - Once the waste container is full or ready for disposal, follow your institution's procedures to request a pickup from the EHS department or a licensed hazardous waste disposal contractor.
 - Crucially, never pour solutions containing sodium azide down the drain.^[4] This can lead to the formation of highly explosive metal azides in the plumbing.

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **NY-BR-1 p904 (A2)** waste.



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Caption: Disposal workflow for **NY-BR-1 p904 (A2)** waste.

Disclaimer: This information is intended as a general guide. Always prioritize your local and institutional regulations and the specific information provided by the product manufacturer.

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